

# An In-depth Technical Overview of Micafungin Sodium: Molecular Composition

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Micafungin Sodium

Cat. No.: B549163

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This document provides a concise technical summary of the molecular properties of **Micafungin Sodium**, an echinocandin antifungal agent. The information is intended for researchers, scientists, and professionals in drug development.

**Micafungin sodium** is a semi-synthetic lipopeptide that is a derivative of a natural product from the fungus *Coleophoma empetri*.<sup>[1]</sup> Its primary mechanism of action is the noncompetitive inhibition of 1,3-beta-D-glucan synthase, an enzyme crucial for the synthesis of a key component of the fungal cell wall.<sup>[1][2][3]</sup> This inhibition leads to the disruption of the cell wall's integrity, resulting in osmotic lysis and fungal cell death.<sup>[1]</sup>

## Molecular Formula and Weight

The chemical and physical properties of **Micafungin Sodium** are fundamental to its characterization and application in pharmaceutical formulations. The elemental composition and molecular mass are summarized below.

Property	Value
Molecular Formula	C <sub>56</sub> H <sub>70</sub> N <sub>9</sub> NaO <sub>23</sub> S <sup>[1][4][5][6]</sup>
Molecular Weight	1292.26 g/mol <sup>[4][5][7]</sup>
Monoisotopic Mass	1291.42029497 g/mol <sup>[1][6]</sup>

The provided data is computationally derived and corroborated across multiple chemical databases.[1] Variations in molecular weight may be noted between different sources, typically due to differences in isotopic abundance considerations in the calculations.[1][4][5][8]

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## References

- 1. Micafungin Sodium | C<sub>56</sub>H<sub>70</sub>N<sub>9</sub>NaO<sub>23</sub>S | CID 23666118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Micafungin sodium | 208538-73-2 [chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scbt.com [scbt.com]
- 5. chemscene.com [chemscene.com]
- 6. Micafungin | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. selleckchem.com [selleckchem.com]
- 8. Micafungin (sodium salt) | CAS 208538-73-2 | Cayman Chemical | Biomol.com [biomol.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)